

cycloundecyne molecular formula and weight

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Compound of Interest

Compound Name: Cycloundecyne

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Cycloundecyne: A Core Technical Overview

For Immediate Release

This technical guide provides essential information regarding the molecular properties of **cycloundecyne**, a cycloalkyne compound of interest in various fields of chemical research. This document is intended for researchers, scientists, and professionals in drug development seeking foundational data on this molecule.

Core Molecular Data

Cycloundecyne is a cyclic hydrocarbon featuring a carbon-carbon triple bond within an eleven-membered ring. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈	[1] [2] [3] [4]
Molecular Weight	150.26 g/mol	[1] [2]

The structural arrangement of **cycloundecyne**, consisting of an eleven-carbon backbone, is a key determinant of its chemical reactivity and physical properties.

Molecular Structure

The connectivity of atoms in the **cycloundecyne** molecule is depicted in the following diagram. This visualization represents the basic topology of the cyclic structure, highlighting the triple bond.

Caption: Basic connectivity of carbon atoms in the **cycloundecyne** ring.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **cycloundecyne** are beyond the scope of this document. Researchers are encouraged to consult peer-reviewed scientific literature for specific methodologies. A common synthetic approach for cycloalkynes involves the dehydrohalogenation of a corresponding dihalo-cycloalkane.

Signaling Pathways

Currently, there are no established signaling pathways directly and uniquely associated with **cycloundecyne** to be diagrammed. Its primary role in research is often as a building block in organic synthesis or as a tool in bioorthogonal chemistry, rather than as a modulator of specific biological pathways.

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References

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